

2-Iodo-6-(trifluoromethyl)pyridine molecular structure and weight

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Compound of Interest

Compound Name: 2-Iodo-6-(trifluoromethyl)pyridine

Cat. No.: B597997

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An In-depth Technical Guide on 2-Iodo-6-(trifluoromethyl)pyridine

This guide provides a comprehensive overview of the molecular structure and properties of **2-Iodo-6-(trifluoromethyl)pyridine**, a key reagent in synthetic chemistry, particularly in the development of novel pharmaceuticals.

Molecular and Physicochemical Data

The fundamental properties of **2-Iodo-6-(trifluoromethyl)pyridine** are summarized in the table below, providing a quantitative snapshot of this compound.

Property	Value	Source
Molecular Formula	C6H3F3IN	[1][2]
Molecular Weight	272.997 g/mol	[1]
IUPAC Name	2-iodo-6-(trifluoromethyl)pyridine	[1]
CAS Number	100366-74-3	[1][2]
Canonical SMILES	<chem>FC(F)(F)C1=CC=CC(I)=N1</chem>	[1]

Molecular Structure

The two-dimensional chemical structure of **2-Iodo-6-(trifluoromethyl)pyridine** is depicted below. This visualization illustrates the arrangement of atoms and the covalent bonds that constitute the molecule.

Molecular structure of **2-Iodo-6-(trifluoromethyl)pyridine**.

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References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. 2-Iodo-6-(trifluoromethyl)pyridine [oakwoodchemical.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com